

# Pefachrome FXa batch variability consistency

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## Compound Focus: Pefachrome(R) fxa\*

CAS No.: 80895-10-9

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## Pefachrome FXa: Technical Specifications

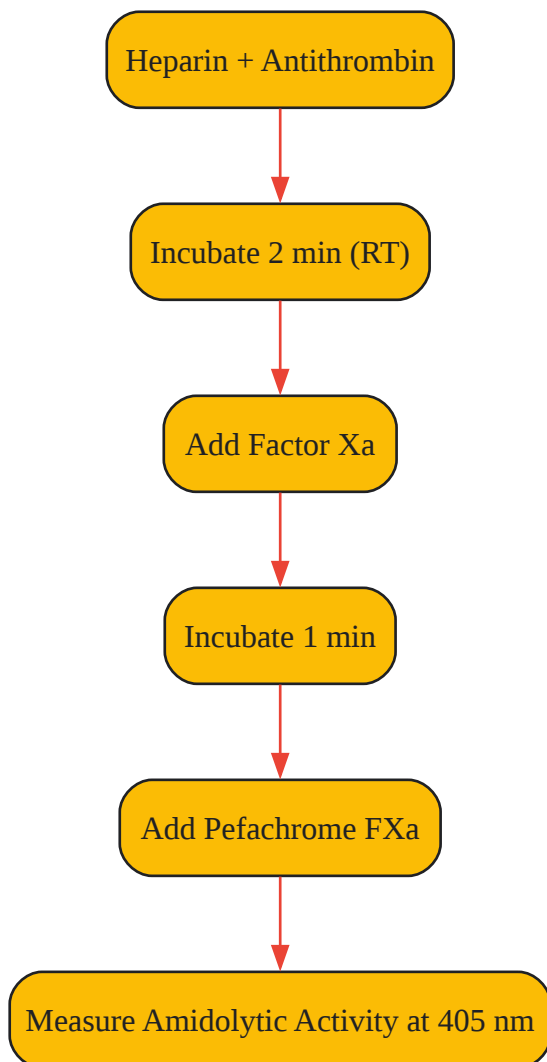
The quantitative data below is crucial for experimental setup and reproducibility. Always compare new batches against these specifications.

Parameter	Specification	Source / Context
Product Name	Pefachrome FXa / Pefachrome FXa/LAL 5288	[1]
Application	Highly sensitive chromogenic substrate for Factor Xa activity determination in research, in-process, and quality control.	[2] [1]
Molecular Weight	622.7 g/mol	[1]
KM (Michaelis Constant)	0.106 mM	[1]
Kcat (Turnover Number)	140 s <sup>-1</sup>	[1]
Solubility	Up to 4 mM in distilled water	[1]
Recommended Buffer	50 mM Tris-HCl, pH 8.4	[1]

Parameter	Specification	Source / Context
Storage	Unopened, protected from moisture, in the dark at 2-8°C.	[1]

## Experimental Protocol: Anti-Factor Xa Assay

This standard protocol for measuring anti-FXa activity, adapted from published research, ensures consistent results. The workflow is as follows:



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**Detailed Procedure:**

- **Preparation:** Reconstitute Pefachrome FXa in distilled water to a working concentration of 4 mM [1].
- **Incubation with Antithrombin:** In a 96-well microplate, titrate your heparin-based anticoagulant (e.g., UFH, Enoxaparin, S12-mer) with 200 nM human antithrombin in a HEPES-buffered saline solution containing 2 mM CaCl<sub>2</sub> and 0.1% PEG 8000. Incubate this mixture for 2 minutes at room temperature [3].
- **Initiate FXa Inhibition:** Add 5 nM human Factor Xa to the wells and allow it to incubate for 1 minute. During this time, the heparin-AT complex will inhibit the FXa [3].
- **Start Reaction & Measurement:** Initiate the reaction by adding 200 μM (final concentration) of Pefachrome FXa substrate. Immediately begin measuring the amidolytic activity at 405 nm in a plate reader [3].
- **Data Calculation:** The rate of color change (hydrolysis of the substrate) is proportional to the FXa activity remaining. The anticoagulant activity of your sample is determined by comparing its rate to a standard curve.

## Frequently Asked Questions (FAQs)

**Q1: What is the specific cleavage site for Pefachrome FXa?** The substrate has the formula CH<sub>3</sub>OCO-D-CHA-Gly-Arg-pNA · AcOH. Factor Xa specifically cleaves the peptide bond at the C-terminal side of the **arginine (Arg) residue**, releasing the para-nitroaniline (pNA) chromophore [1].

**Q2: How should I store and handle the substrate to ensure its stability?**

- **Storage:** Store the unopened vial protected from moisture, in the dark, at 2-8°C. Use it by the expiry date on the label [1].
- **Handling:** Avoid contamination by microorganisms. Once reconstituted, the solution should be used promptly. The manufacturer notes that shipment does not require cooling, but long-term stability requires refrigeration [1].

**Q3: My negative controls are showing high background hydrolysis. What could be the cause?** High background signal can occur if the substrate is non-specifically hydrolyzed. Ensure that:

- Your Factor Xa preparation is pure and not contaminated with other proteases.
- All buffers and plasticware are sterile and free of microbial contamination, which can produce enzymes that cleave the substrate.
- You are using the recommended buffer (50 mM Tris-HCl, pH 8.4) for optimal FXa activity and substrate specificity [1].

**Q4: I cannot find specific data on batch-to-batch variability. Where should I look?** The search results do not contain direct comparisons between different lots of Pefachrome FXa. For this specific information, you should:

- **Contact the Manufacturer:** Reach out to the technical support of Pentapharm/DSM directly. They can provide Certificate of Analysis (CoA) documents for specific lots, which detail performance characteristics and confirm they meet specifications.
- **Run Your Own QC:** Upon receiving a new batch, perform a parallel assay using a standardized control (e.g., a known concentration of FXa or a reference anticoagulant like Enoxaparin) alongside your current batch to ensure consistent performance in your specific experimental system.

## Key Takeaways for Consistent Results

- **Adhere to Protocols:** Follow the recommended buffer, pH, and incubation times precisely to minimize inter-experimental variation.
- **Implement Internal Controls:** Always include a standard curve and a known positive control in every assay plate to monitor the performance of the substrate and reagents.
- **Validate New Batches:** Before putting a new lot of Pefachrome FXa into critical experiments, conduct a side-by-side comparison with the old lot using your established assay conditions.

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## References

1. Pefachrome® FXa/LAL 5288, Chromogenic Substrate for ... [loxo.de]
2. Products - Peptides & Substrates [pentapharm.com]
3. In Vitro And In Vivo Characterization Of A Reversible ... [pmc.ncbi.nlm.nih.gov]

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